Dichlorodiethylsilane: A Technical Toxicological Overview

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Compound of Interest

Compound Name:	*Dichlorodiethylsilane*
CAS No.:	*1719-53-5*
Cat. No.:	*B155513*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the toxicological data for **dichlorodiethylsilane** (CAS No. 1719-53-5). The information is compiled from safety data sheets, regulatory guidelines, and scientific literature to assist in the safe handling and risk assessment of this compound.

Acute Toxicity

Dichlorodiethylsilane is classified as moderately toxic upon acute exposure.[1] The primary routes of concern are oral ingestion, inhalation, and dermal contact.

Quantitative Acute Toxicity Data

The following table summarizes the available quantitative data on the acute toxicity of **dichlorodiethylsilane**.

Endpoint	Species	Route	Value	Classification	Reference
LD50	Rat	Oral	~ 600 mg/kg bw	Harmful if swallowed	[2]
LD50	Rat	Oral	595 mg/kg bw	Harmful if swallowed	[3]
LDLo	Rat	Oral	1 g/kg	-	[4]
LDLo	Rat	Intraperitoneal	100 mg/kg	-	[4][5]
LC50	Rat	Inhalation	2.77 mg/L (4 h, vapour)	Toxic if inhaled	[3]

Irritation and Corrosivity

Dichlorodiethylsilane is a corrosive substance that can cause severe skin burns and eye damage.[1][3] Upon contact with moisture, it rapidly hydrolyzes to produce hydrochloric acid, which is the primary cause of its corrosive effects.[1]

Skin Corrosion/Irritation

Species	Exposure Duration	Result	Classification	Reference
Rabbit	4 hours	Causes severe burns	Skin Corrosion 1B	[3][6]

Serious Eye Damage/Eye Irritation

Species	Result	Classification	Reference
Rabbit	Causes severe eye damage	Eye Damage 1	[6]

Respiratory Irritation

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Inhalation of **dichlorodiethylsilane** vapors may cause respiratory irritation.[1][3]

Genotoxicity

Limited data is available on the genotoxicity of **dichlorodiethylsilane**. One study reported a negative result in a bacterial reverse mutation assay (Ames test).

Test System	Metabolic Activation	Result	Reference
Salmonella typhimurium	With and without S9	Negative	[2]

Carcinogenicity and Chronic Toxicity

There is currently no specific data available on the carcinogenicity or chronic toxicity of **dichlorodiethylsilane**. No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC, or as a known or anticipated carcinogen by NTP or OSHA.[3]

Experimental Protocols

The toxicological data presented in this guide are based on studies conducted following internationally recognized guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (based on OECD Guideline 401)

The acute oral toxicity of **dichlorodiethylsilane** was likely determined by administering the substance in graduated doses to groups of rats.[6] The animals would have been observed for a set period, typically 14 days, for signs of toxicity and mortality.[6] Key observations would include changes in body weight, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and mucous membranes, as well as respiratory, circulatory, autonomic and central nervous system, and somatomotor activity and behavior patterns), and the time of death.[6] A post-mortem examination (necropsy) of all animals would have been conducted to identify any gross pathological changes.[6] The LD50 value was then calculated as the statistically derived single dose that could be expected to cause death in 50% of the animals.[6]

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Acute Inhalation Toxicity (based on OECD Guideline 403)

For the acute inhalation toxicity assessment, rats were likely exposed to various concentrations of **dichlorodiethylsilane** vapor for a fixed period, typically 4 hours.[7] The study would have involved whole-body or nose-only exposure in specialized inhalation chambers.[8] Animals would be observed for signs of toxicity and mortality during and after exposure for at least 14 days.[7] Parameters such as body weight changes, clinical observations, and necropsy findings would be recorded to determine the LC50 value, which is the concentration of the chemical in the air that is expected to kill 50% of the test animals during the exposure period.[7]

Skin Corrosion/Irritation (based on OECD Guideline 404)

The skin corrosion potential of **dichlorodiethylsilane** was likely assessed by applying a single dose of the substance to a small area of the skin of albino rabbits.[9] The treated area would be covered with a semi-occlusive dressing for a 4-hour exposure period.[9] After removal of the dressing, the skin would be examined for signs of erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours) and the observations scored.[4] The persistence of these effects would be monitored for up to 14 days to assess the reversibility of the damage.[9]

Serious Eye Damage/Eye Irritation (based on OECD Guideline 405)

To determine the potential for serious eye damage, a single dose of **dichlorodiethylsilane** would have been applied into the conjunctival sac of one eye of an albino rabbit, with the other eye serving as a control.[5] The eyes would then be examined for signs of corneal opacity, iritis, conjunctival redness, and chemosis (swelling) at 1, 24, 48, and 72 hours after application.[5] The severity of the lesions would be scored to determine the overall irritant effect and to assess whether the damage is reversible.[5]

Bacterial Reverse Mutation Assay (Ames Test) (based on OECD Guideline 471)

The mutagenic potential of **dichlorodiethylsilane** was likely evaluated using various strains of Salmonella typhimurium that are auxotrophic for histidine.[10] The bacteria would be exposed

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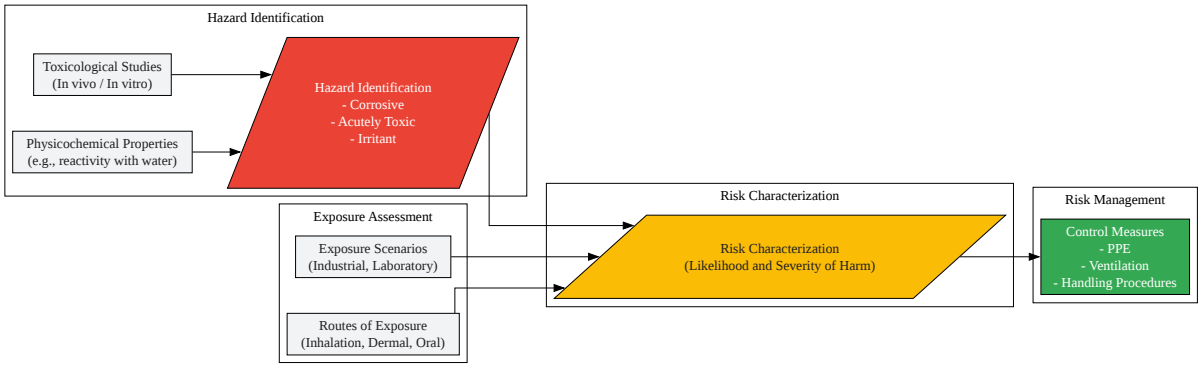
to different concentrations of the test substance, both with and without a metabolic activation system (S9 mix), which simulates mammalian metabolism.[10][11] The number of revertant colonies (bacteria that have mutated back to a prototrophic state and can grow in a histidine-deficient medium) would be counted.[10] A significant, dose-related increase in the number of revertant colonies compared to the negative control would indicate a mutagenic potential.[11]

Visualizations

The following diagrams illustrate key aspects of **dichlorodiethylsilane**'s toxicological profile and assessment.



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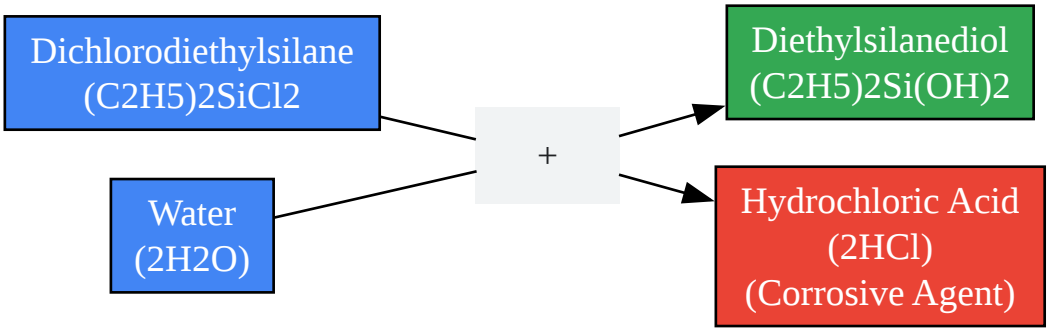
Logical workflow for toxicological risk assessment.



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Hydrolysis of **dichlorodiethylsilane** producing hydrochloric acid.

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References

- 1. Acute and subacute inhalation toxicity of dichlorosilane in male ICR mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. catalog.labcorp.com [catalog.labcorp.com]
- 3. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 4. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 5. oecd.org [oecd.org]
- 6. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 7. oecd.org [oecd.org]
- 8. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 9. oecd.org [oecd.org]
- 10. Ames Test Protocol | AAT Bioquest [aatbio.com]
- 11. scispace.com [scispace.com]

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